

PFTeDA low reporting limits ng/L water ug/kg soil

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Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

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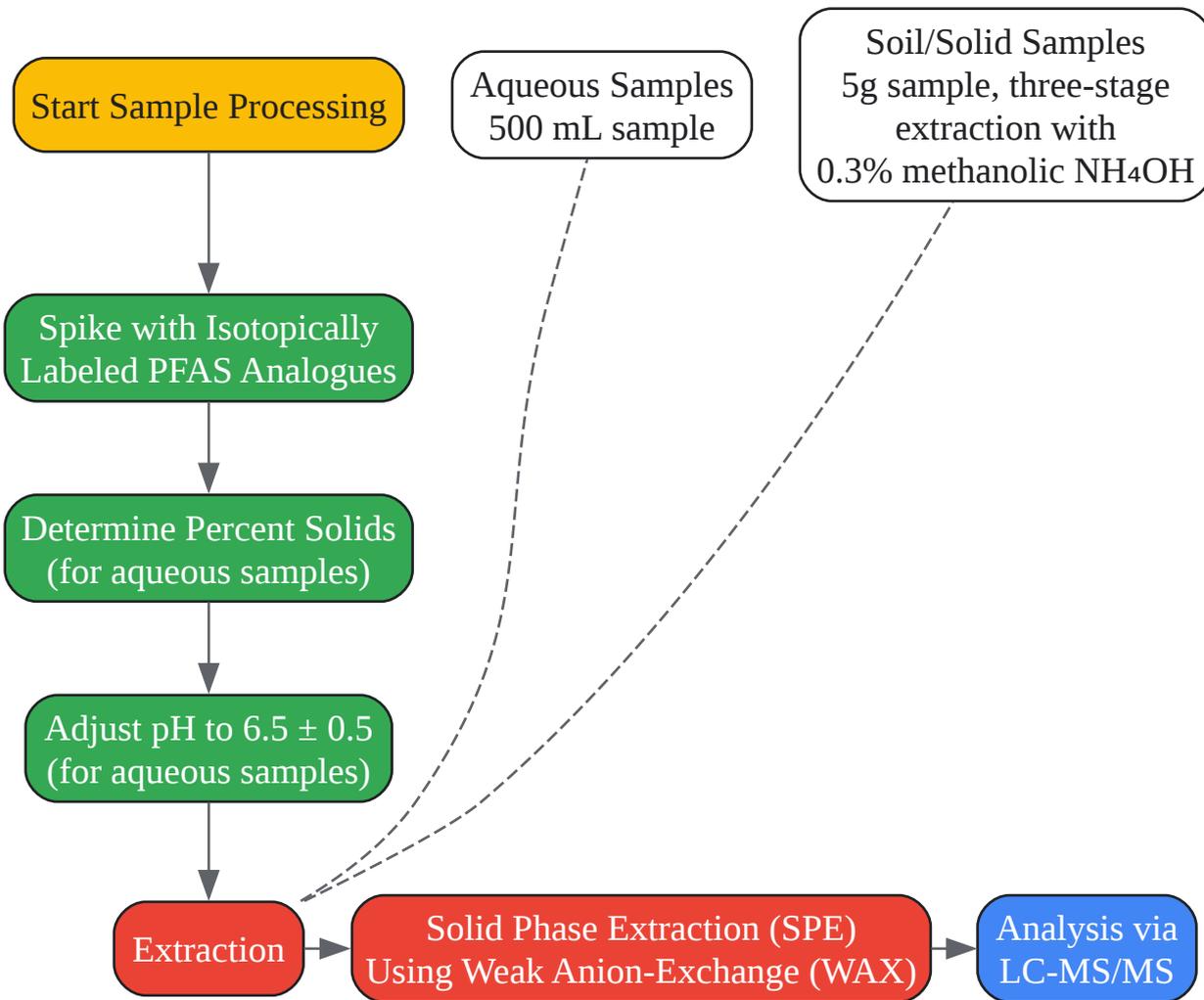
PFTeDA Analytical Performance Summary

| Aspect | Specification in Draft EPA Method 1633 |
|----------------------------|--|
| Parameter Name | Perfluorotetradecanoic acid (PFTeDA) |
| Parameter Abbreviation | PFTeDA |
| Aqueous Reporting Limit | 1.6 - 40 ng/L [1] |
| Soil/Solid Reporting Limit | 0.2 - 5.0 µg/kg (parts per billion) [1] |
| Sample Collection (Water) | 2 x 500 mL HDPE bottles per sample [1] |
| Sample Collection (Soil) | 500 mL HDPE jar, filled no more than ¾ full [1] |
| Sample Storage (Water) | 28 days (frozen at -20 °C) or 7 days (at 4 °C) [1] |

| Aspect | Specification in Draft EPA Method 1633 |
|------------------------------|---|
| Sample Storage (Soil/Solids) | 90 days (frozen at -20 °C) [1] |
| Extract Hold Time | 90 days (at 4 °C) [1] |
| Key Sample Processing | Isotope dilution; pH adjustment to 6.5 ± 0.5 (water); three-stage extraction with 0.3% methanolic NH_4OH (solids) [1] |
| Extraction Technique | Solid Phase Extraction (SPE) using Weak Anion-Exchange (WAX) [1] |
| Analysis Instrument | Reverse Phase Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [1] |

Experimental Protocol Overview

EPA Method 1633 provides a rigorous, standardized procedure. The core workflow for analyzing PFTeDA and other PFAS compounds involves several critical stages to ensure accuracy and prevent contamination [1].



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Troubleshooting Common Issues

- **Contamination Control:** PFAS are ubiquitous. Avoid using any fluoropolymer-containing materials (e.g., PTFE) in sampling equipment, vials, or tubing. Review Safety Data Sheets (SDSs) for all materials; do not use items if the SDS lists PFAS, "fluoro," or "halo" [2].
- **Blank Contamination:** A high PFTeDA signal in your method blank indicates contamination. Intensify cleaning procedures for labware, use high-purity solvents and PFAS-free water (documented by the supplier), and ensure lab personnel are not a source via clothing or personal care products [2].
- **Low Recovery in Solids:** The three-stage extraction in Method 1633 is designed to overcome analyte binding in complex matrices like soil [1]. If recoveries for PFTeDA are low, confirm the extraction solvent composition (0.3% methanolic NH₄OH), ensure adequate shaking/mixing time, and verify that the sample is finely homogenized.

Frequently Asked Questions

What is the status of EPA Method 1633?

As of March 2022, **EPA Method 1633** was issued as a **draft method** in September 2021 [1]. It is undergoing multi-laboratory validation, with results anticipated to update the method's performance data [1]. For the most current status, check the official US EPA website [2].

How does Method 1633 differ from previous methods?

Method 1633 is a significant advancement as it is the first EPA method for PFAS in **non-drinking water matrices** like wastewater, soil, and sediment [1]. It includes **40 PFAS compounds**, compared to fewer in older methods, and uses more robust sample processing and longer storage hold times [1].

How should I collect and store samples for PFTeDA analysis?

Adhere strictly to the method specifications to preserve sample integrity [1]:

- **Containers:** Use only High-Density Polyethylene (HDPE) or, for tissue, LDPE zip bags or aluminum foil. **Avoid glass** as PFAS can adsorb to it.
- **Preservation & Hold Times:** Freeze aqueous samples at -20°C immediately after collection and analyze within 28 days. For soils and solids, freeze at -20°C with a 90-day hold time [1].

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References

1. US EPA PFAS Method 1633 | North America [bvna.com]
2. 11 Sampling and Analytical Methods [pfas-1.itrcweb.org]

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